

Introduction: The Environmental Imperative for Cadusafos Monitoring

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Compound of Interest

Compound Name: Cadusafos

CAS No.: 95465-99-9

Cat. No.: B1668200

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Cadusafos is a potent organophosphate nematicide and insecticide used to control a range of soil-borne pests that threaten crops like bananas, potatoes, and tomatoes.[1][2] As a synthetic organic thiophosphate, its mode of action is the inhibition of acetylcholinesterase, a critical enzyme in the nervous system.[1][3] While effective, **Cadusafos** is classified as highly toxic to mammals and can persist in soil and water systems, posing a significant risk to environmental health and non-target organisms.[4] Its potential for bioaccumulation and the fact that its degradation in soil can be slow, particularly in the absence of microbial enhancement, necessitates the use of a precise and reliable analytical protocol to monitor its residues in agricultural soils.[4][5]

This guide provides a comprehensive, field-proven protocol for the quantitative determination of **Cadusafos** in complex soil matrices. We will detail a method based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction and cleanup procedure, followed by analysis using Gas Chromatography (GC) equipped with a phosphorus-specific detector. This approach is designed for accuracy, high throughput, and adherence to the principles of green analytical chemistry.[6]

Physicochemical Properties of Cadusafos

A foundational understanding of **Cadusafos**'s properties is crucial for designing an effective analytical strategy. These characteristics dictate the choice of extraction solvents, cleanup sorbents, and chromatographic conditions.

Property	Value	Source
Chemical Formula	C ₁₀ H ₂₃ O ₂ PS ₂	[1]
Molar Mass	270.39 g·mol ⁻¹	[1]
Appearance	Clear, volatile liquid	[1][3]
Water Solubility	245 mg/L	[3]
Vapor Pressure	9.0 x 10 ⁻⁴ mm Hg	[3]
Log P (Kow)	3.9	[4]
Henry's Law Constant	1.3 x 10 ⁻⁶ atm·m ³ /mol	[3]

The moderate water solubility and relatively high octanol-water partition coefficient (Log P) indicate that **Cadusafos** will readily partition from an aqueous phase into a less polar organic solvent like acetonitrile, which is the cornerstone of the QuEChERS extraction process.

Principle of the Analytical Method

The protocol follows a two-stage process: sample preparation and instrumental analysis.

- **Sample Preparation:** A representative soil sample is first hydrated to ensure consistent extraction efficiency. **Cadusafos** residues are then extracted from the soil matrix into an organic solvent (acetonitrile) using a salting-out liquid-liquid extraction, a process enhanced by the addition of salts like magnesium sulfate and sodium chloride. This step effectively partitions the analyte of interest into the organic phase.
- **Dispersive Solid-Phase Extraction (d-SPE) Cleanup:** The resulting acetonitrile extract, containing the analyte and co-extracted matrix components (e.g., organic acids, lipids), is "cleaned up." This is achieved by mixing a portion of the extract with a combination of sorbents. Anhydrous magnesium sulfate removes residual water, while Primary Secondary Amine (PSA) sorbent removes interfering compounds.
- **Instrumental Analysis:** The final, cleaned extract is analyzed using a Gas Chromatograph (GC) system. The GC separates **Cadusafos** from any remaining interferences based on its volatility and interaction with the stationary phase of the GC column. A highly selective and

sensitive detector, such as a Nitrogen-Phosphorus Detector (NPD) or a Flame Photometric Detector (FPD) in phosphorus mode, is used for quantification.[7][8]

Below is a Graphviz diagram illustrating the complete analytical workflow.

Figure 1. Overall Workflow for Cadusafos Residue Analysis in Soil

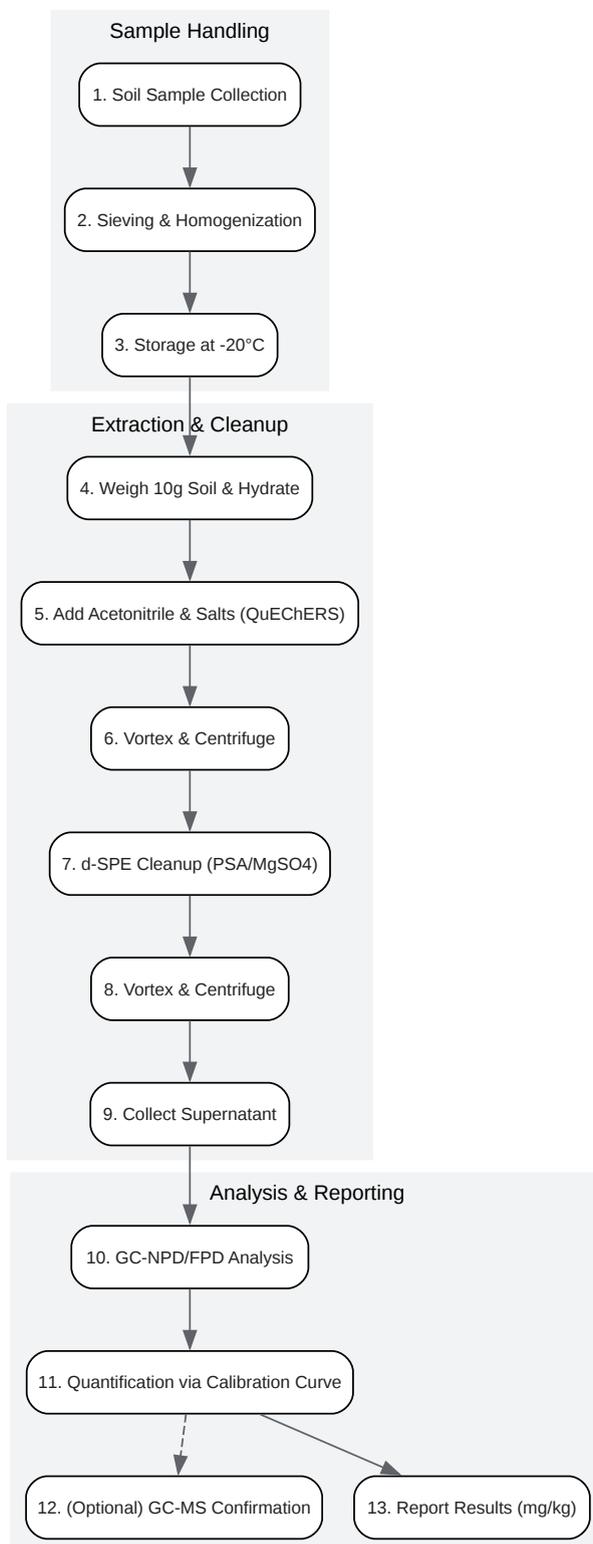
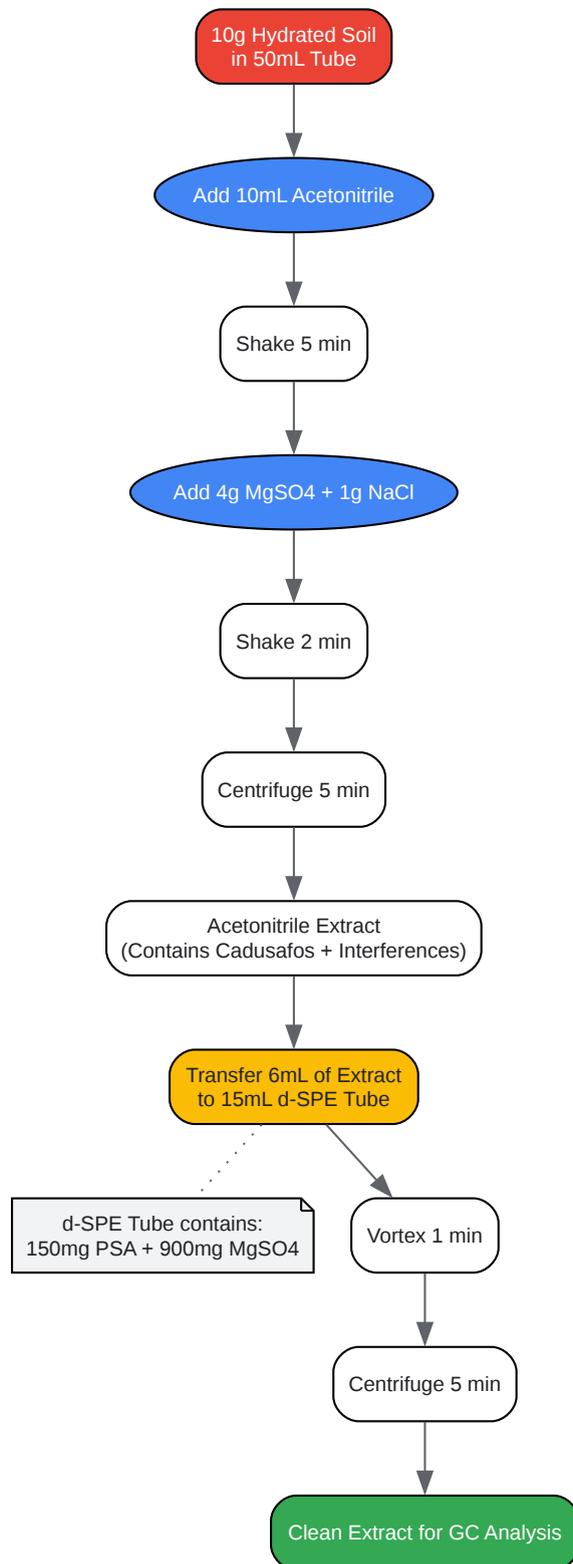


Figure 2. QuEChERS Extraction and d-SPE Cleanup



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